

An In-depth Technical Guide to the Lipid Classification of Myristyl Arachidate

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Compound of Interest

Compound Name: *Myristyl arachidate*

CAS No.: 22413-04-3

Cat. No.: B1606813

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the lipid classification, physicochemical properties, and analytical methodologies related to **myristyl arachidate**. The information is intended to support research, development, and quality control activities involving this wax ester.

Lipid Classification and Structure

Myristyl arachidate, also known by its IUPAC name tetradecyl icosanoate, is classified as a wax ester.^{[1][2][3]} Wax esters are neutral lipids composed of a long-chain fatty acid esterified to a long-chain fatty alcohol.^{[1][2]}

In the case of **myristyl arachidate**, the constituent molecules are myristyl alcohol (a 14-carbon saturated fatty alcohol) and arachidic acid (a 20-carbon saturated fatty acid). Its chemical structure is characterized by a long, nonpolar hydrocarbon chain, rendering it highly hydrophobic.

According to the comprehensive LIPID MAPS classification system, **myristyl arachidate** is assigned the following classification:

- Category: Fatty Acyls [FA]
- Main Class: Fatty Esters [FA07]
- Sub Class: Wax monoesters [FA0701]
- LIPID MAPS ID: WE(14:0/20:0)

Physicochemical Properties

Quantitative experimental data for the physical properties of **myristyl arachidate** are not readily available in the public domain. However, computed data from reputable sources and experimental data for analogous compounds provide valuable insights.

Table 1: Physicochemical Properties of **Myristyl Arachidate** and Related Compounds

Property	Myristyl Arachidate (Computed)	Methyl Arachidate (Experimental)	General Wax Ester Characteristics
Molecular Formula	C34H68O2	C21H42O2	-
Molecular Weight	508.9 g/mol	326.56 g/mol	-
Melting Point	Not available	45-48 °C	Saturated, long-chain wax esters are typically solids at room temperature with high melting points.
Boiling Point	Not available	215-216 °C at 10 mmHg	High due to large molecular mass and nonpolar nature.
Solubility	Not available	Soluble in alcohol and ether; insoluble in water.	Generally soluble in nonpolar organic solvents like hexane, chloroform, and diethyl ether. Insoluble in water.
Kovats Retention Index (Standard non-polar)	3547.92	Not available	-
Collision Cross Section ([M-H] ⁻)	226.49 Å ²	Not available	-

Note: The data for **myristyl arachidate** is computationally predicted by PubChem. The data for methyl arachidate is provided for comparison as an experimentally characterized long-chain fatty acid ester.

Experimental Protocols

The analysis of **myristyl arachidate** and other wax esters requires specialized techniques due to their high molecular weight and low volatility. The following are detailed methodologies for key analytical techniques.

High-Temperature Gas Chromatography (HT-GC)

HT-GC is the preferred method for the direct analysis of intact wax esters, avoiding derivatization steps that can lead to information loss.

Objective: To separate and quantify **myristyl arachidate**.

Instrumentation:

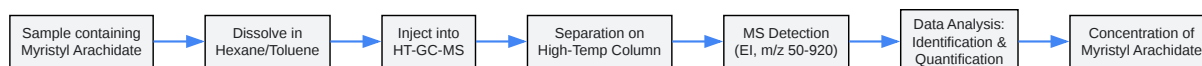
- Gas chromatograph equipped with a high-temperature capillary column (e.g., DB-1HT, DB-5HT).
- High-temperature injector and detector.
- Mass spectrometer (for GC-MS).

Methodology:

- Sample Preparation:
 - Accurately weigh a known amount of the sample containing **myristyl arachidate**.
 - Dissolve the sample in a suitable high-boiling point solvent (e.g., hexane, toluene) to a final concentration of 0.1-1.0 mg/mL.
- GC-MS Parameters:
 - Injector Temperature: 390 °C
 - Detector Temperature: 390 °C
 - Column Temperature Program:
 - Initial temperature: 120 °C
 - Ramp 1: 15 °C/min to 240 °C
 - Ramp 2: 8 °C/min to 390 °C

- Hold at 390 °C for 6 minutes.
- Carrier Gas: Helium or Hydrogen.
- Injection Volume: 1 µL.
- MS Detection: Electron ionization (EI) mode with a scan range of m/z 50-920.
- Data Analysis:
 - Identify the **myristyl arachidate** peak based on its retention time and mass spectrum.
 - Quantify the amount of **myristyl arachidate** by comparing its peak area to that of a calibration curve prepared with a certified reference standard.

Workflow for HT-GC Analysis of **Myristyl Arachidate**



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HT-GC analysis workflow for **myristyl arachidate**.

Thin-Layer Chromatography (TLC)

TLC is a valuable technique for the qualitative analysis and purification of wax esters from complex lipid mixtures.

Objective: To isolate **myristyl arachidate** from a lipid extract.

Materials:

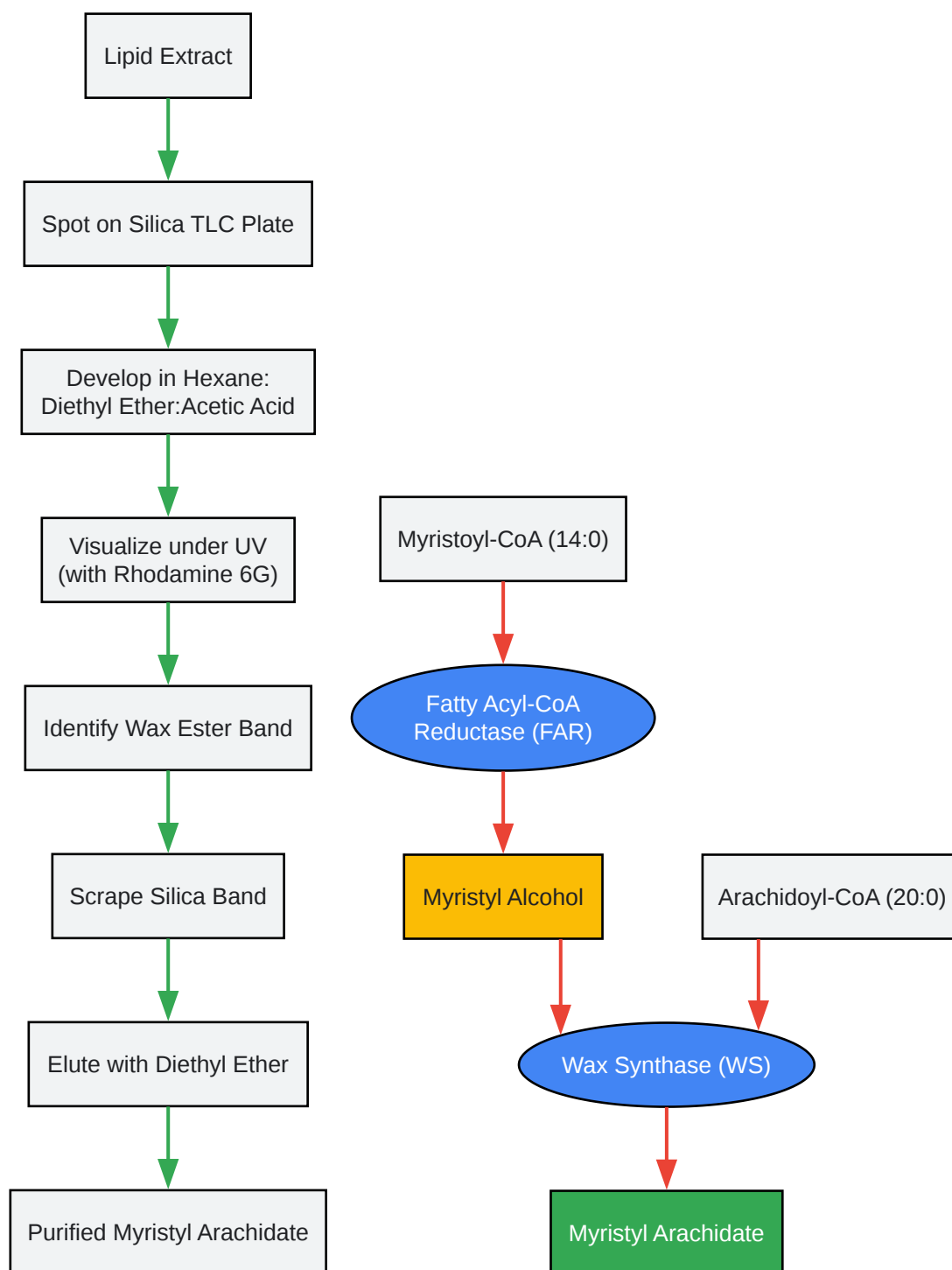
- Silica gel 60 TLC plates.
- Developing tank.
- Solvent system: Hexane:Diethyl Ether:Acetic Acid (90:10:1, v/v/v).

- Visualization reagent: 0.05% Rhodamine 6G in ethanol or iodine vapor.
- UV lamp.

Methodology:

- Sample Application:
 - Dissolve the lipid extract in a minimal amount of a volatile solvent (e.g., chloroform, hexane).
 - Spot the dissolved sample onto the baseline of the TLC plate.
- Development:
 - Place the TLC plate in a developing tank pre-saturated with the solvent system.
 - Allow the solvent front to migrate up the plate until it is approximately 1 cm from the top.
- Visualization:
 - Remove the plate from the tank and allow the solvent to evaporate.
 - Visualize the separated lipid classes by spraying with Rhodamine 6G solution and viewing under a UV lamp, or by placing the plate in a tank with iodine crystals. Wax esters will appear as a distinct band.
- Elution (for purification):
 - Identify the band corresponding to wax esters by comparison with a standard.
 - Scrape the silica gel from this band into a clean tube.
 - Elute the **myristyl arachidate** from the silica gel using a polar solvent like diethyl ether or chloroform.

Logical Flow for TLC-based Purification



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